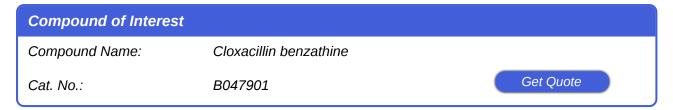


## A Technical Guide to the Solubility of Cloxacillin Benzathine in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **cloxacillin benzathine**, a widely used semi-synthetic beta-lactamase resistant penicillin antibiotic. Due to the limited availability of specific quantitative solubility data for **cloxacillin benzathine** in a range of organic solvents in publicly accessible literature, this guide also includes solubility data for the closely related cloxacillin sodium salt to provide a comparative reference. Furthermore, a detailed experimental protocol for determining the solubility of **cloxacillin benzathine** is presented, along with a visual representation of the experimental workflow.

## Solubility Data Cloxacillin Benzathine

Qualitative solubility data for **cloxacillin benzathine** indicates that it is slightly soluble in methanol and water.[1][2][3][4] A key study, "Solid–Liquid Phase Equilibrium and Mixing Properties of **Cloxacillin Benzathine** in Pure and Mixed Solvents," contains detailed quantitative data but was not available for direct consultation.[5][6]

#### **Cloxacillin Sodium**

To provide a quantitative perspective, the solubility of cloxacillin sodium, a related salt, is presented below. It is crucial to note that the solubility of **cloxacillin benzathine** will differ from that of cloxacillin sodium due to the different salt forms.



Solvent	Solubility (mg/mL)	Temperature (°C)
Ethanol	~ 2	Not Specified
Dimethyl Sulfoxide (DMSO)	~ 16	Not Specified
Dimethylformamide (DMF)	~ 20	Not Specified
Water	55	Not Specified
Methanol	25	Not Specified
Ethanol	25	Not Specified
Dimethyl Sulfoxide (DMSO)	55	Not Specified
Acetone	Slightly Soluble	Not Specified
Chloroform	Slightly Soluble	Not Specified

# Experimental Protocol: Determination of Cloxacillin Benzathine Solubility via the Shake-Flask Method

The equilibrium solubility of **cloxacillin benzathine** in various organic solvents can be reliably determined using the shake-flask method.[7] This method involves equilibrating an excess amount of the solid drug in the solvent of interest and then quantifying the concentration of the dissolved drug in the supernatant.

### **Materials and Equipment**

- Cloxacillin Benzathine (pure, crystalline powder)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μm)



- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Analytical balance
- · Volumetric flasks and pipettes

#### **Procedure**

- Preparation of Solvent: Prepare the desired organic solvents.
- Addition of Excess Solute: Add an excess amount of cloxacillin benzathine to a series of
  vials, each containing a known volume of a specific organic solvent. The excess solid should
  be clearly visible.
- Equilibration: Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the suspensions to settle. Centrifuge the vials to facilitate the separation of the undissolved solid from the supernatant.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.
- Dilution: Dilute the filtered supernatant with a suitable solvent (compatible with the HPLC mobile phase) to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated HPLC-UV method to determine the concentration of **cloxacillin benzathine**.

## **Analytical Method: HPLC-UV**

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A mixture of a phosphate buffer and an organic solvent (e.g., acetonitrile or methanol) in a suitable ratio.
- Flow Rate: Typically 1.0 mL/min.

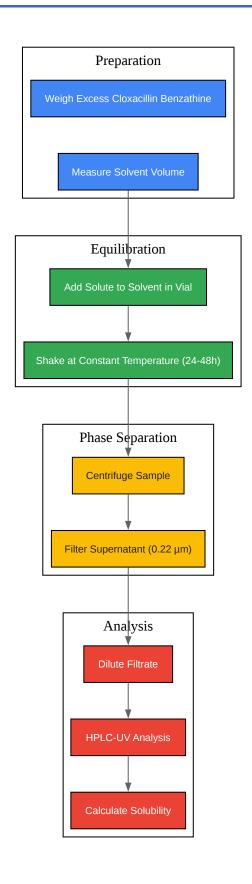


- Detection: UV detection at a wavelength of approximately 225 nm.
- Quantification: Prepare a calibration curve using standard solutions of cloxacillin benzathine of known concentrations. Determine the concentration of the unknown samples by interpolation from the calibration curve.

## **Visualized Experimental Workflow**

The following diagram illustrates the key steps in the determination of **cloxacillin benzathine** solubility using the shake-flask method.





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Caption: Workflow for Solubility Determination of Cloxacillin Benzathine.



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